

4-tert-Butylcatechol: A Comprehensive Safety and Handling Guide for Researchers

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **4-tert-Butylcatechol** (TBC). The information is intended to support risk assessment and ensure safe laboratory practices for professionals in research and drug development.

Chemical Identification and Physical Properties

4-tert-Butylcatechol is a substituted catechol that is widely used as a polymerization inhibitor and antioxidant.



Property	Value	Reference
CAS Number	98-29-3	[1][2]
Molecular Formula	C10H14O2	[2]
Molecular Weight	166.22 g/mol	[2]
Appearance	White to cream-colored crystalline solid/flakes.	[1][3]
Melting Point	52-58 °C	[3][4]
Boiling Point	285 °C	[3][4]
Flash Point	129 °C (264.2 °F)	[1]
Solubility	Sparingly soluble in water. Soluble in organic solvents like ethanol and acetone.	[1]

Hazard Identification and Classification

4-tert-Butylcatechol is classified as a hazardous substance. The following table summarizes its GHS classification.



Hazard Class	Category	Hazard Statement	
Acute Toxicity, Oral	4	H302: Harmful if swallowed	
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin	
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage	
Skin Sensitization	1	H317: May cause an allergic skin reaction	
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life	
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects	

Source: GHS classification data compiled from multiple safety data sheets.

Signal Word: Danger[5]

Target Organs: Respiratory system, eyes, skin, mucous membranes.[1]

Toxicological Data

The acute toxicity of **4-tert-Butylcatechol** has been evaluated in animal studies.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	815 - 2820 mg/kg	[2][6][7]
LD50	Rabbit	Dermal	630 μL/kg (~662 mg/kg)	[1][7]
LD50	Rat	Dermal	1331 mg/kg	[6]



Experimental Protocols

The toxicological data presented are based on standardized testing protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (Likely based on OECD Guideline 423)

The acute oral toxicity of **4-tert-Butylcatechol** is determined using a stepwise procedure with a small number of animals.[8][9]

- Test System: Typically, young adult female rats are used.[10]
- Procedure: The substance is administered orally at one of a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg). The starting dose is chosen based on available information. A group of three animals is used for each step.[11]
- Observations: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[11]
- Endpoint: The test allows for the classification of the substance into a GHS category based on the observed mortality at different dose levels.[10]

Acute Dermal Toxicity (Likely based on OECD Guideline 402)

This test assesses the potential hazards from short-term dermal exposure.[12][13]

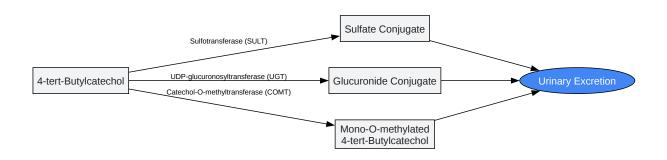
- Test System: Commonly conducted using rats or rabbits.[2][12]
- Procedure: A single dose of the test substance is applied to a shaved area of the skin (approximately 10% of the body surface) and held under a semi-occlusive dressing for 24 hours.[12]
- Observations: Animals are observed for signs of toxicity and mortality over a 14-day period.
 Body weight is monitored, and a gross necropsy is performed at the end of the study.[12]



• Endpoint: The study determines the LD₅₀ value and allows for GHS classification for acute dermal toxicity.[7]

Signaling Pathways and Mechanisms of Toxicity Metabolic Pathway

4-tert-Butylcatechol undergoes Phase II metabolism to facilitate its excretion. The primary metabolic routes involve conjugation and methylation.[14]



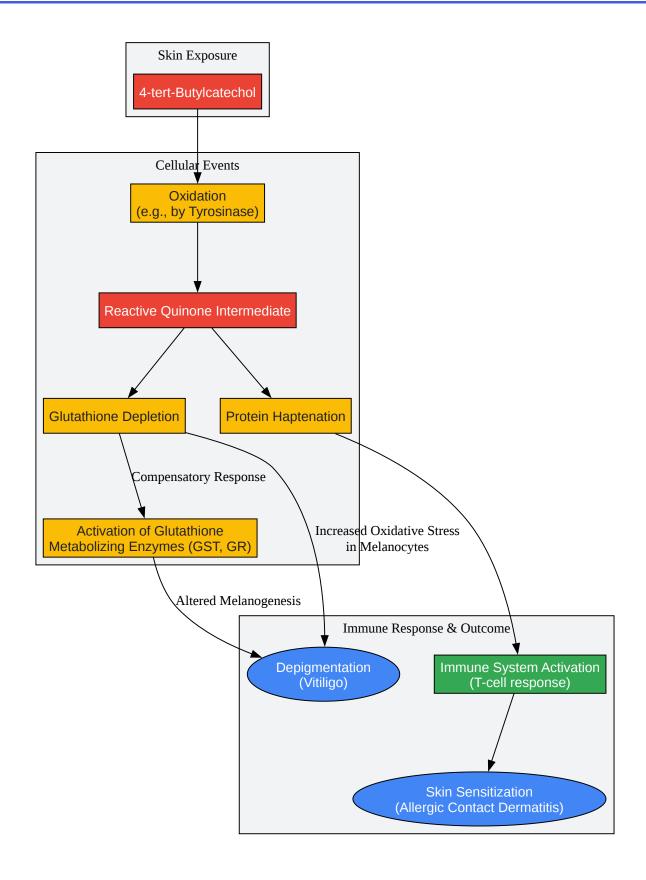
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Caption: Metabolic pathway of **4-tert-Butylcatechol**.

Skin Sensitization and Depigmentation Pathway

4-tert-Butylcatechol is a known skin sensitizer and can cause depigmentation (vitiligo).[5][6] The mechanism involves its oxidation to a reactive quinone, which can then bind to proteins (haptenation) and modulate cellular processes.[1]





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Caption: Mechanism of **4-tert-Butylcatechol**-induced skin effects.



Handling Precautions and Exposure Controls

Due to its hazardous properties, strict safety measures must be implemented when handling **4-tert-Butylcatechol**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Facilities should be equipped with an eyewash station and a safety shower.[1]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[1]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[1]
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator.

Safe Handling and Storage

- Avoid contact with skin, eyes, and clothing.[7]
- Do not breathe dust.[1]
- Wash hands thoroughly after handling.[1]
- Store in a tightly closed container in a cool, dry, well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents, bases, and metals.
 [1]

First Aid Measures

Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes,
 occasionally lifting the upper and lower eyelids. Get medical attention immediately.[1]



- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.[1]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk
 or water. Never give anything by mouth to an unconscious person. Get medical attention
 immediately.[1]

Accidental Release Measures

- Spill Cleanup: Vacuum or sweep up material and place into a suitable disposal container.
 Avoid generating dusty conditions. Provide ventilation.[1]
- Environmental Precautions: Do not let product enter drains.[3]

Disposal Considerations

Dispose of waste and residues in accordance with local, state, and federal regulations.

This guide is intended for informational purposes and should not be a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations. Always refer to the most current Safety Data Sheet (SDS) for **4-tert-Butylcatechol** before use.

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